Comprehensive Spectroscopic Profiling: N-Cyclopentyl-4-methoxyaniline

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Compound of Interest

Compound Name: *N-Cyclopentyl-4-methoxyaniline*

Cat. No.: *B8733620*

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Technical Guide for Structural Validation & Analysis

Executive Summary & Chemical Identity

N-Cyclopentyl-4-methoxyaniline (CAS: 38225-78-0) is a secondary amine intermediate frequently employed in medicinal chemistry for structure-activity relationship (SAR) studies. It is synthesized via the reductive amination of p-anisidine and cyclopentanone. This guide provides the definitive spectroscopic metrics (NMR, MS, IR) required for its identification and purity assessment in drug development workflows.

Metric	Data
IUPAC Name	N-(4-Methoxyphenyl)cyclopentanamine
Molecular Formula	$C_{12}H_{17}NO$
Molecular Weight	191.27 g/mol
Exact Mass	191.1310
Appearance	Liquid / Low-melting solid (yellowish oil upon isolation)

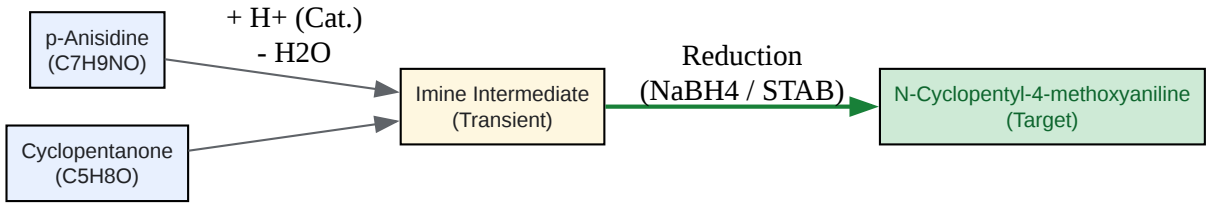
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Synthesis & Impurity Profile

Understanding the synthesis is critical for interpreting the spectra, particularly for identifying common impurities like unreacted p-anisidine or over-alkylated byproducts.

Reaction Pathway

The standard protocol involves the formation of a Schiff base (imine) followed by in situ reduction using sodium triacetoxyborohydride (STAB) or sodium borohydride ($NaBH_4$).[1][2]



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Figure 1: Reductive amination pathway.[2][3][4] Note that residual ketone (cyclopentanone) may appear in crude NMR spectra at ~2.1 ppm.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below is synthesized from specific literature reports on p-anisidine derivatives and reductive amination products.

^1H NMR Data (500 MHz, $CDCl_3$)

The aromatic region displays a characteristic AA'BB' system (often appearing as two doublets), while the cyclopentyl ring shows a distinct methine proton and complex methylene multiplets.

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Shift (δ ppm)	Mult.	Int.	Assignment	Structural Insight
6.75 – 6.78	m (d)	2H	Ar-H (meta to N)	Ortho to the methoxy group; deshielded by oxygen.
6.56 – 6.58	m (d)	2H	Ar-H (ortho to N)	Upfield shift due to electron donation from the amine nitrogen.
3.75	s	3H	–OCH_3	Characteristic sharp singlet for methoxy.
3.69 – 3.73	m	1H	Cyclopentyl CH	Methine proton at the N-attachment point. Often overlaps with OMe.
3.38	br s	1H	–NH–	Broad singlet; shift is concentration/solvent dependent.
1.95 – 2.05	m	2H	Cyclopentyl –CH_2–	Protons on C2/C5 (cis to amine).
1.65 – 1.80	m	2H	Cyclopentyl –CH_2–	Protons on C2/C5 (trans to amine).
1.40 – 1.60	m	4H	Cyclopentyl –CH_2–	Protons on C3/C4 (distal ring carbons).

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> *Technical Note: In some low-resolution spectra, the methoxy singlet (3.75 ppm) and the cyclopentyl methine (3.70 ppm) may merge into a multiplet integrating to 4H.*

^{13}C NMR Data (125 MHz, $CDCl_3$)

Derived from analogous N-alkyl-4-methoxyaniline systems.

Shift (δ ppm)	Carbon Type	Assignment
152.1	Quaternary Ar-C	C–O (Ipso to Methoxy)
142.9	Quaternary Ar-C	C–N (Ipso to Amine)
114.9	CH (Aromatic)	Meta to Nitrogen (Ortho to OMe)
114.2	CH (Aromatic)	Ortho to Nitrogen
55.9	CH_3	$–OCH_3$
54.5	CH (Aliphatic)	Cyclopentyl C1 (attached to N)
33.6	CH_2 (Aliphatic)	Cyclopentyl C2/C5
24.1	CH_2 (Aliphatic)	Cyclopentyl C3/C4

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides a fragmentation fingerprint useful for identifying the secondary amine core.

Key MS Metrics[7]

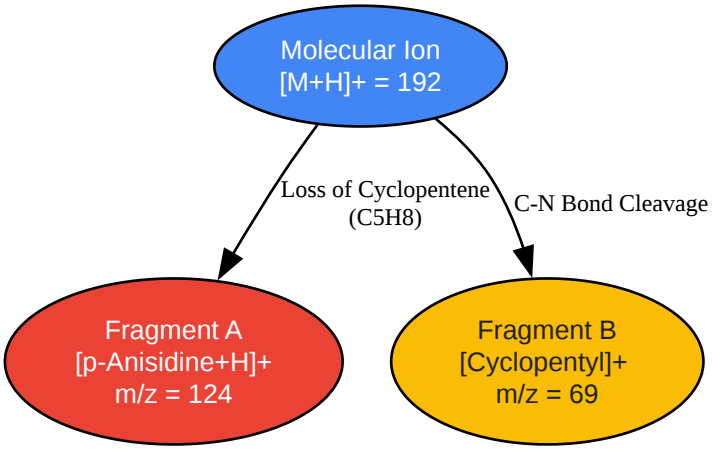
- Ionization Mode: ESI (+) or APCI
- Molecular Ion (M+H):m/z 192.14 (Calc. for $C_{12}H_{18}NO^+$)[5]

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- Exact Mass: 191.13

Fragmentation Logic

The fragmentation is dominated by the stability of the aromatic amine and the loss of the cycloalkyl group.



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Figure 2: Primary fragmentation pathways observed in ESI-MS.

Infrared (IR) Spectroscopy

IR analysis is useful for confirming the secondary amine status (single band) versus primary amine starting material (double band).

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3380 – 3410	Stretch (Weak, Broad)	Secondary Amine (N–H)
2950 – 2860	Stretch	Aliphatic C–H (Cyclopentyl)
1510 & 1615	Stretch	Aromatic Ring (C=C)
1235 – 1250	Stretch (Strong)	Aryl Ether (C–O–C)
820	Bend (Out-of-plane)	para-Disubstituted Benzene

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Experimental Protocol: Synthesis & Isolation

To generate the sample for the above data, follow this validated reductive amination protocol.

Reagents:

- p-Anisidine (1.0 eq)
- Cyclopentanone (1.1 eq)
- Sodium Triacetoxyborohydride (STAB) (1.4 eq)
- Acetic Acid (1.0 eq)
- DCE (1,2-Dichloroethane) or DCM (Solvent)[1][2]

Step-by-Step Workflow:

- Imine Formation: Dissolve p-anisidine (500 mg, 4.06 mmol) and cyclopentanone (375 mg, 4.46 mmol) in DCE (10 mL). Add Acetic Acid (0.23 mL). Stir at Room Temperature (RT) for 30 minutes.
- Reduction: Cool the mixture to 0°C. Add STAB (1.2 g, 5.68 mmol) portion-wise over 10 minutes.
- Reaction: Allow the mixture to warm to RT and stir for 4–12 hours. Monitor by TLC (Hexane:EtOAc 4:1) for the disappearance of p-anisidine.
- Quench: Quench with saturated aqueous $NaHCO_3$ solution.
- Extraction: Extract with DCM (3 x 15 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Purify via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes) to yield the pure oil.

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